

Application Notes and Protocols for Methotrexate Administration in In Vivo Mouse Models

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Compound of Interest

Compound Name: *Methotrexate (disodium)*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the administration of methotrexate (MTX) in in vivo mouse models. Methotrexate, a folate antagonist, is a widely used therapeutic agent in both oncology and immunology research due to its potent anti-proliferative and anti-inflammatory effects. The protocols and data presented herein are intended to serve as a foundational resource for designing and executing preclinical studies involving methotrexate.

Mechanism of Action

Methotrexate's primary mechanism of action is the competitive inhibition of dihydrofolate reductase (DHFR), an enzyme critical for the synthesis of purine nucleotides and thymidylate.

[1] This inhibition disrupts DNA synthesis and repair, targeting rapidly proliferating cells like cancer cells and activated immune cells.[2] In the context of autoimmune diseases, MTX is also thought to exert anti-inflammatory effects by promoting the release of adenosine, which in turn suppresses T-cell activation and B-cell function.[2][3]

Data Presentation: Methotrexate Dosing Regimens in Mouse Models

The following tables summarize previously reported dosages of methotrexate in various mouse models. It is crucial to note that the optimal dosage and administration schedule can vary significantly depending on the mouse strain, age, disease model, and specific research question. Therefore, these tables should be used as a starting point for study design, and pilot studies are recommended to determine the optimal dose for a specific experimental context.

Table 1: Methotrexate Dosing in Oncology Mouse Models

Mouse Model	Cancer Type	Dosage	Administration Route	Dosing Schedule	Reference(s)
Nude Mice	Human Tumor Xenografts	10-20 mg/kg	Intravenous (i.v.)	Three times in weekly intervals	[4]
C3H-He/J	Chronic Myeloid Leukemia (32Dp210)	2-6 mg/kg/day	Not Specified	Daily	[1][5]
BALB/c	4T1 Breast Cancer	120 mg/kg	Intravenous (i.v.)	Single dose	[6]
Not Specified	B16 F0 Melanoma	20 mg/kg	Not Specified	Not Specified	[1][7]
Not Specified	Ehrlich Ascites Carcinoma	Not Specified	Intraperitoneal (i.p.) or Intramuscular (i.m.)	Not Specified	[1]
L1210 Leukemia & Sarcoma 180	Leukemia & Sarcoma	400 mg/kg	Subcutaneous (s.c.)	Two courses with an 8-day interval	[8]
Murine MC38 Colon Carcinoma	Colon Carcinoma	5, 20, or 40 mg/kg	Not Specified	Not Specified	[7]

Table 2: Methotrexate Dosing in Autoimmune & Inflammatory Mouse Models

Mouse Model	Disease Model	Dosage	Administration Route	Dosing Schedule	Reference(s)
DBA/1J	Collagen-Induced Arthritis (CIA)	2, 10, 20, or 50 mg/kg	Subcutaneous (s.c.)	Once weekly for 6 weeks	[1] [9]
(Balb/c x B10.Q)F1 and B10.Q	Collagen-Induced Arthritis (CIA)	Not Specified	Not Specified	Not Specified	[1]
C57BL/6	Lipopolysaccharide-induced arthritis	1 mg/kg	Intraperitoneal (i.p.)	Daily for 3 days	[10]
C57BL/6	Glucocorticoid-induced osteoporosis	1 mg/kg	Intraperitoneal (i.p.)	Every 3 days	[10]

Table 3: Methotrexate Dosing for Toxicity Studies in Mice

Mouse Strain	Age	Dosage	Administration Route	Dosing Schedule	Outcome/Observation	Reference(s)
C57BL/6, DBA/2, C3H	5-6 weeks	0.25-2 mg/kg	Daily (5x/week)	12-18 months	Well tolerated	[11] [12]
C57BL/6, DBA/2, C3H	5-6 weeks	3-6 mg/kg	Daily (5x/week)	Acute	Hematopoietic and gastrointestinal damage, early death	[11] [12]
C57BL/6, DBA/2, C3H	16 weeks	3-6 mg/kg	Daily	Up to 18 months	Survived, showed cellular depression and osteoporosis	[11]
Swiss Mice	Not Specified	5, 10, 20, 40 mg/kg	Intraperitoneal (i.p.)	Weekly for 5 and 10 weeks	Germ cell toxicity, DNA damage	[13]
Not Specified	Not Specified	2.5-1000 mg/kg	Intraperitoneal (i.p.) bolus or infusion	Bolus or 24, 72, 168h infusion	Toxicity is highly dependent on dosing protocol	[14]

Experimental Protocols

Protocol 1: Preparation of Methotrexate for Injection

Materials:

- Methotrexate sodium salt powder
- Sterile, preservative-free 0.9% Sodium Chloride Injection, USP
- Sterile vials
- Sterile syringes and needles (e.g., 27-gauge)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- Reconstitution: For most applications, use preservative-free Methotrexate.^[1] Reconstitute the methotrexate sodium salt powder with sterile, preservative-free 0.9% Sodium Chloride Injection to a desired stock concentration. A common stock concentration is 1 mg/mL.^[1] The pH may be adjusted to approximately 8.5 using sodium hydroxide or hydrochloric acid if necessary.^[1]
- Dilution: Based on the individual mouse's body weight and the desired dosage, calculate the required volume of the methotrexate stock solution. Further dilute the stock solution with sterile 0.9% Sodium Chloride Injection to a final volume that is appropriate for the chosen administration route (typically 100-200 μ L for intraperitoneal or subcutaneous injection).^[1]
- Storage: Store the reconstituted methotrexate solution protected from light.^[1]

Protocol 2: Administration of Methotrexate to Mice

Pre-Administration Checklist:

- Accurately weigh each mouse to ensure correct dosage calculation.^[1]
- Properly restrain the mouse to minimize stress and ensure accurate administration.^[1]
- Use a new sterile syringe and needle for each mouse to prevent cross-contamination.^[1]

Administration Routes:

- Intraperitoneal (i.p.) Injection:

- Hold the mouse firmly by the scruff of the neck and allow its hindquarters to rest on a firm surface.
- Tilt the mouse slightly downwards on one side.
- Insert the needle into the lower quadrant of the abdomen, avoiding the midline to prevent injection into the bladder or cecum.
- Gently aspirate to ensure no fluid or blood is drawn back, then slowly inject the solution.
- Subcutaneous (s.c.) Injection:
 - Grasp the loose skin over the shoulders or back to form a tent.
 - Insert the needle into the base of the tented skin.
 - Gently aspirate to check for blood, then slowly inject the solution.
- Intravenous (i.v.) Injection (Tail Vein):
 - Place the mouse in a suitable restrainer.[\[1\]](#)
 - Warm the tail with a heat lamp or warm water to dilate the veins.
 - Clean the tail with an alcohol wipe.[\[1\]](#)
 - Insert the needle into one of the lateral tail veins and slowly inject the solution.[\[1\]](#)

Protocol 3: Monitoring for Toxicity

Body Weight:

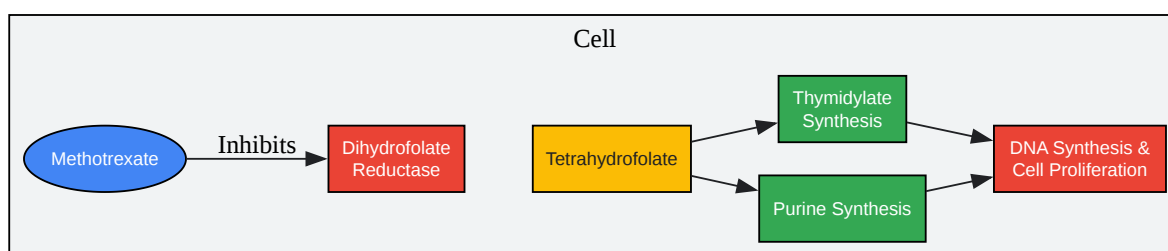
- Body weight loss is a key indicator of MTX-induced toxicity.[\[1\]](#)[\[14\]](#)
- Mice should be weighed daily or at regular intervals throughout the study.[\[1\]](#)
- A significant drop in body weight (e.g., >15-20%) may necessitate a dose reduction or euthanasia.[\[1\]](#)

Clinical Signs:

- Observe mice for signs of distress, including lethargy, ruffled fur, hunched posture, and diarrhea.[1] These can be indicative of hematopoietic and gastrointestinal damage.[11][12]

Visualizations

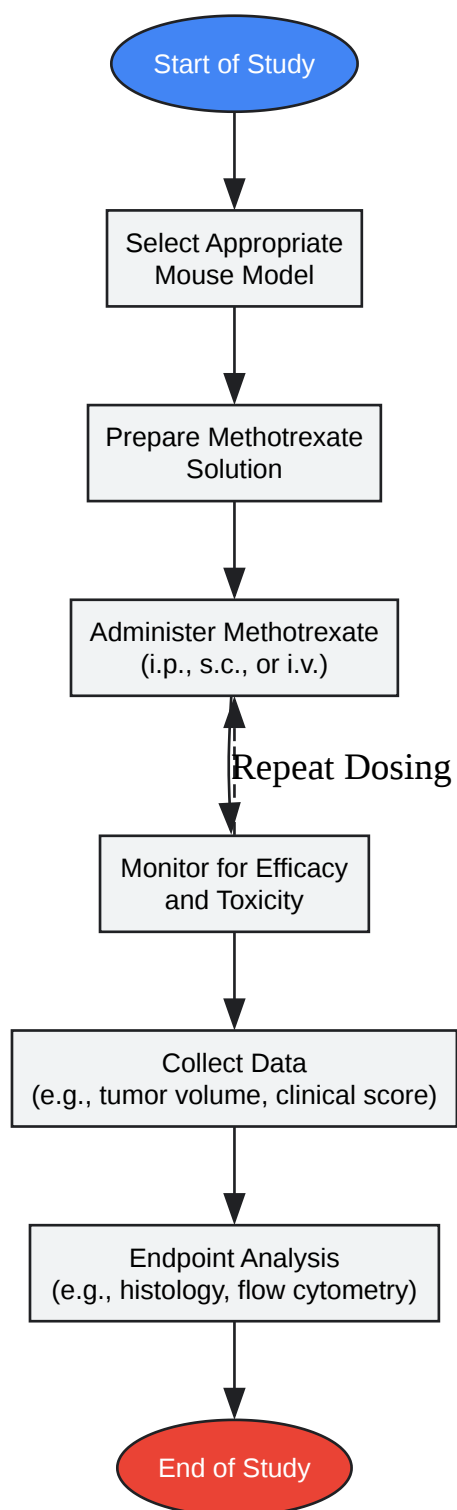
Methotrexate's Core Mechanism of Action

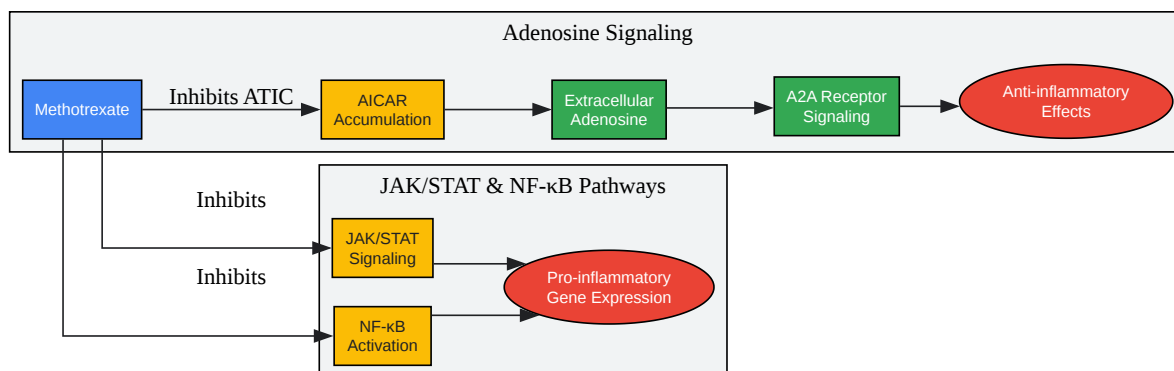


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Caption: Methotrexate inhibits DHFR, blocking DNA/RNA synthesis.[2]

Experimental Workflow for Methotrexate Administration in Mice





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